

An In-depth Technical Guide to the Synthesis and Characterization of Dicreatine Malate

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Compound of Interest

Compound Name: *Dicreatine malate*

Cat. No.: *B8822164*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dicreatine malate**, a creatine salt designed for enhanced bioavailability. The document details its synthesis, physicochemical properties, and analytical characterization. It is intended to serve as a valuable resource for researchers and professionals involved in the development of creatine-based therapeutics and supplements.

Physicochemical Properties

Dicreatine malate is a white, crystalline, odorless powder with a slightly sour taste.^{[1][2]} It is formed by the ionic bonding of two creatine molecules with one molecule of malic acid.^{[3][4]} This salt is reported to have higher water solubility and be less prone to causing bloating compared to creatine monohydrate.^[3] The molecular formula of **dicreatine malate** is C12H24N6O9, and its molecular weight is 396.35 g/mol .^{[5][6]}

Property	Value	Source
Molecular Formula	C12H24N6O9	[5] [6]
Molecular Weight	396.35 g/mol	[5] [6]
Appearance	White crystalline powder	[1] [7]
Odor	Odorless	[1] [2]
Taste	Slightly sour	[1]
Solubility	Soluble in water; Insoluble in ethanol, ether, or acetone	[1]
Loss on Drying	Max. 1.00%	[7]
Residue on Ignition	Max. 0.10%	[7]
Sulfate	Max. 0.10%	[7]
Bulk Density	Min. 0.50g/ml	[7]
Heavy Metals	Max. 10 ppm	[7]
Arsenic	Max. 1 ppm	[7]
Lead	Max. 1 ppm	[7]
Mercury	Max. 1 ppm	[7]

Synthesis of Dicreatine Malate

The synthesis of **dicreatine malate** with a purity of at least 98% can be achieved through a cost-effective process that involves the reaction of malic acid and creatine in an anhydrous alcohol solvent.[\[8\]](#)

Experimental Protocol

The following protocol is based on the process outlined in patent US20050250962A1.[\[8\]](#)

Materials:

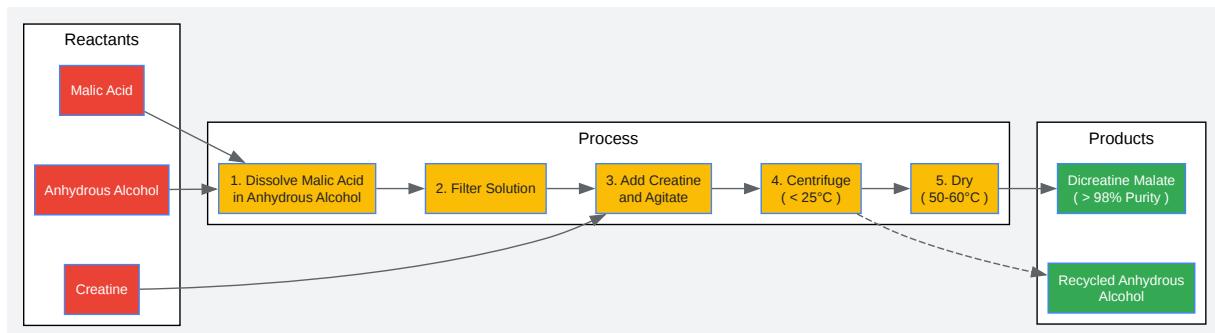
- Malic Acid

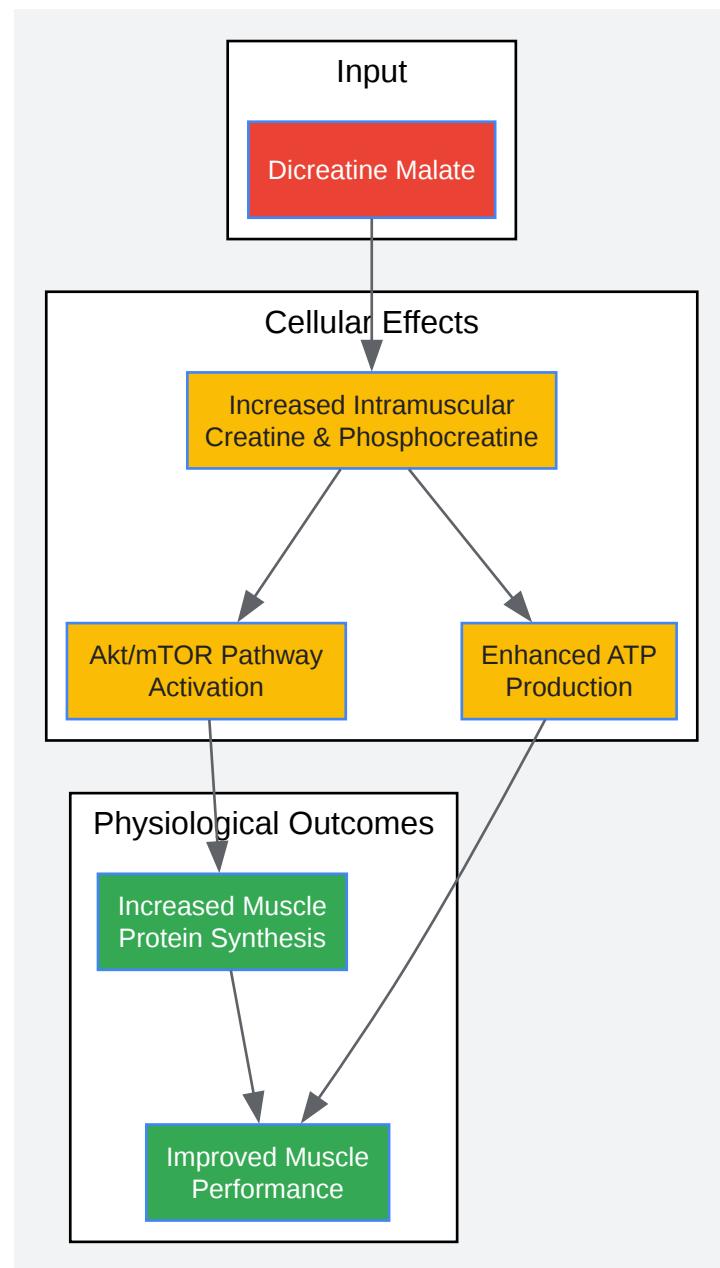
- Creatine
- Anhydrous Alcohol (e.g., ethanol)

Procedure:

- Dissolution of Malic Acid: A predetermined amount of malic acid is dissolved in a predetermined amount of anhydrous alcohol with agitation to form a first solution.
- Filtration: The first solution is filtered to obtain a clear solution.
- Reaction with Creatine: A predetermined amount of creatine is added to the clear solution with agitation to form a second solution.
- Centrifugation: The second solution is centrifuged at a temperature below 25°C to separate the wet **dicreatine malate** from the alcohol.
- Drying: The wet **dicreatine malate** is dried at a temperature between 50°C and 60°C to yield the final product with a purity of at least 98%.
- Solvent Recycling (Optional): The separated alcohol can be purified to form recycled anhydrous alcohol for use in subsequent batches.

Synthesis Workflow





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